

In-depth Technical Guide: 1-Ethoxymethyl-2-iodoimidazole

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Compound of Interest

Compound Name: 1-Ethoxymethyl-2-iodoimidazole

Cat. No.: B114127

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Notice: Comprehensive information regarding the mechanism of action, biological activity, and specific applications of **1-Ethoxymethyl-2-iodoimidazole** is not readily available in the public domain. This document summarizes the currently accessible information.

Chemical Identity

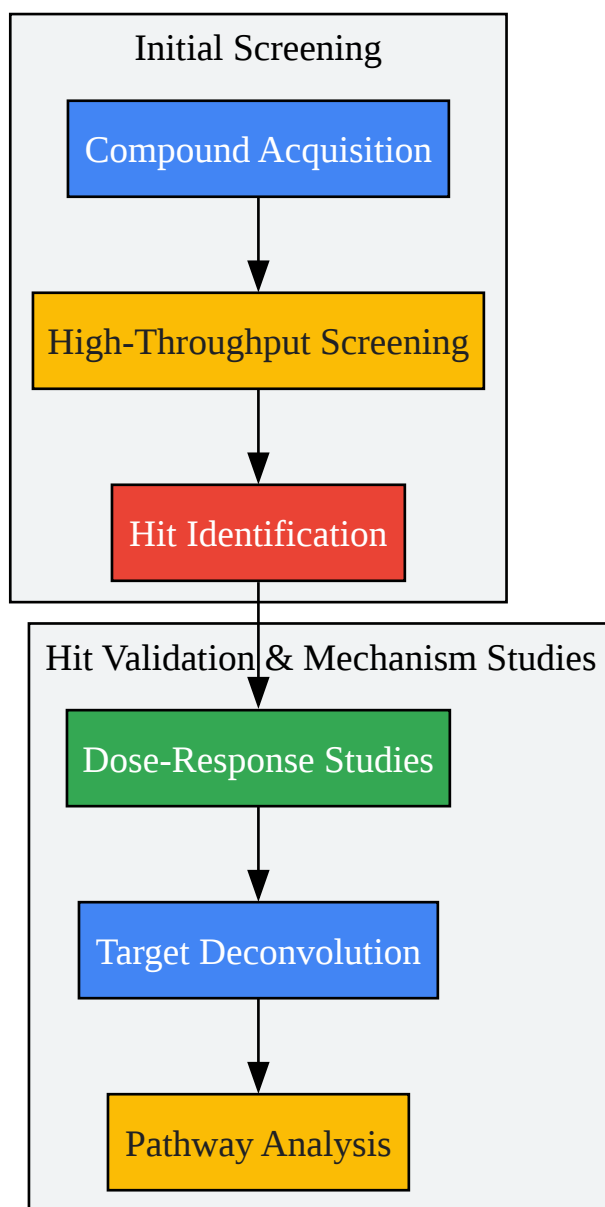
1-Ethoxymethyl-2-iodoimidazole is a heterocyclic organic compound. Its fundamental properties are detailed below.

Property	Value	Source
CAS Number	146697-87-2	[1][2][3][4]
Molecular Formula	C ₆ H ₉ IN ₂ O	[1][3]
Molecular Weight	252.05 g/mol	[1]
Purity	≥95% - ≥98%	[2][3][5]

Potential Application

While detailed functional studies are not available, some suppliers categorize **1-Ethoxymethyl-2-iodoimidazole** as a "Protein Degradation Building Block".[3] This suggests a potential utility in the synthesis of molecules for targeted protein degradation, such as Proteolysis-Targeting Chimeras (PROTACs).

Logical Relationship: Role as a Building Block



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